

# The Covalent Attachment of 18-MEA to Hair: A Technical Guide

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## Compound of Interest

Compound Name: 18-Methyleicosanoic acid

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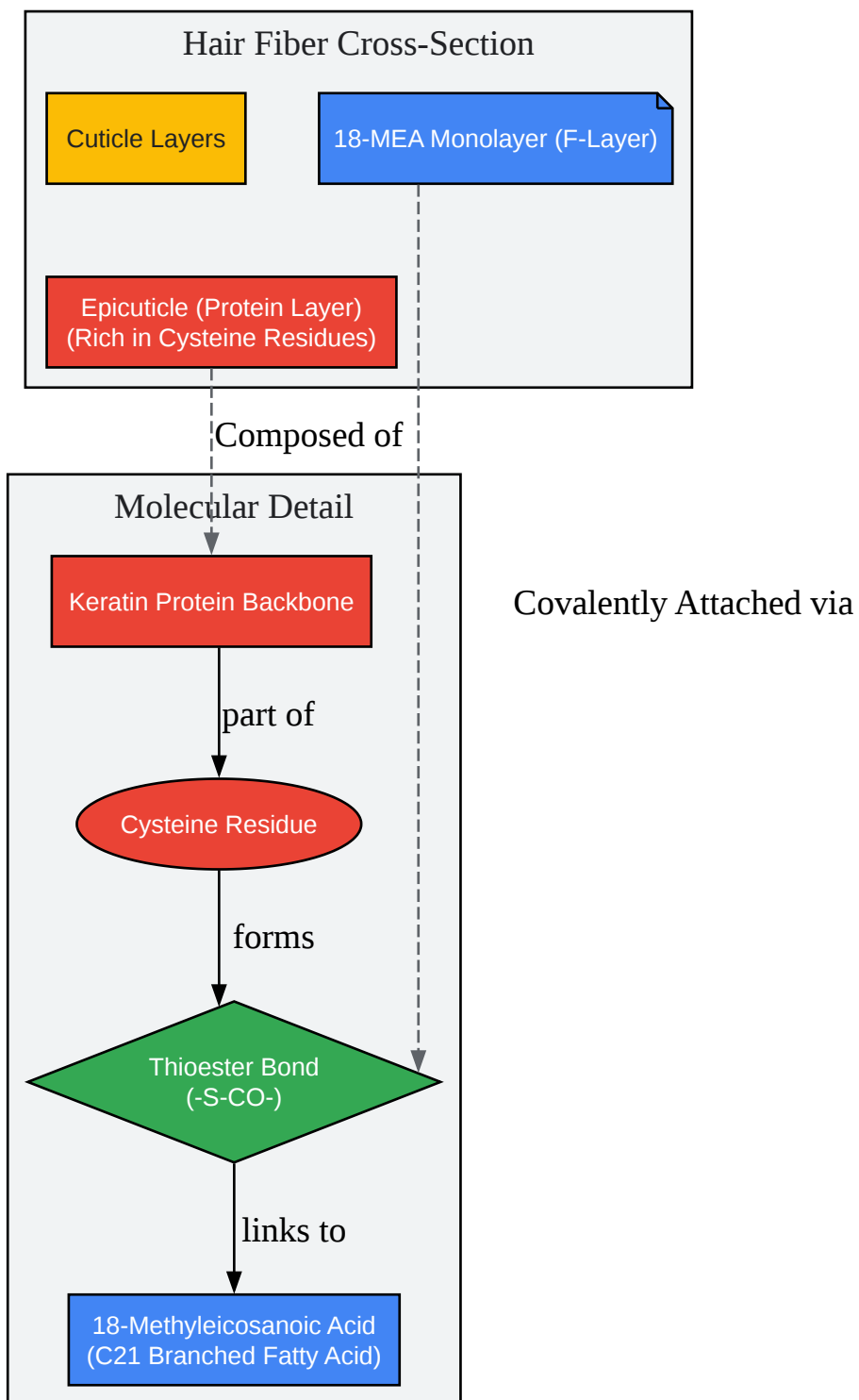
## Abstract

**18-Methyleicosanoic acid** (18-MEA) is the principal lipid covalently bound to the outermost surface of the hair cuticle, known as the epicuticle. This monomolecular layer, often referred to as the F-layer, is paramount in defining the hydrophobic, low-friction characteristics of healthy, virgin hair. The integrity of this layer is compromised by common cosmetic treatments and environmental stressors, leading to significant changes in hair texture, manageability, and overall health. This technical guide provides an in-depth examination of the covalent bonding of 18-MEA to hair proteins, details the mechanisms of its depletion, presents quantitative data on its loss, and outlines the key experimental protocols used for its analysis and restoration.

## The Native Structure and Function of Covalently Bound 18-MEA

**18-Methyleicosanoic acid** is a branched-chain fatty acid that forms a protective, hydrophobic barrier on the hair surface.<sup>[1][2]</sup> It is covalently attached to the proteinaceous surface of the cuticle cells via a thioester linkage.<sup>[3][4]</sup> This bond forms between the carboxyl group of 18-MEA and the thiol group of cysteine residues present in the high-sulfur proteins of the epicuticle.<sup>[3][4]</sup> This structure creates a durable, non-staining, continuous layer that is responsible for the natural water-repellency and smooth feel of undamaged hair.<sup>[4][5]</sup> The

anteiso-methyl branch of the 18-MEA molecule is crucial, as it provides fluidity to the lipid layer, which reduces surface friction and facilitates the spreading of natural sebum.[6][7]



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Caption: Hierarchical structure of 18-MEA on the hair surface.

## Mechanisms of Depletion and Quantitative Impact

The thioester bond linking 18-MEA to the hair protein is susceptible to cleavage under alkaline and oxidative conditions.<sup>[8][9]</sup> Cosmetic treatments such as bleaching, permanent waving, and coloring, which typically involve high pH and oxidizing agents (e.g., hydrogen peroxide, ammonium persulfate), readily break this bond.<sup>[6][10][11]</sup> This process removes the covalently bound lipid, transforming the hair surface from hydrophobic to hydrophilic.<sup>[4][5]</sup> Ultraviolet (UV) radiation from sun exposure also causes significant degradation and loss of 18-MEA.<sup>[12][13][14]</sup>

## Data Presentation

The following tables summarize the quantitative loss of 18-MEA due to various damaging treatments.

Table 1: Impact of Chemical Treatments on Surface 18-MEA

Treatment Type	Number of Treatments	Approximate 18-MEA Removal	Data Source(s)
Bleaching	1	> 80%	<sup>[9][10][15]</sup>
Bleaching	3	Nearly complete removal	<sup>[15]</sup>
Coloring	> 2 times per year	Drastic decrease	<sup>[16]</sup>

| Alkaline Hydrolysis | N/A (Lab procedure) | Readily removes lipids <sup>[8][17]</sup> |

Table 2: Impact of Environmental and Natural Factors on Surface 18-MEA

Factor	Exposure/Condition	Approximate 18-MEA Removal	Data Source(s)
UV Radiation	Equivalent to 3 summer months	> 90%	<sup>[13][15]</sup>

| Weathering/Aging | 40 cm from hair root (virgin hair) | > 80% [[16]] |



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